

# Proper Disposal and Handling of 1,8-Dinitropyrene

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## Compound of Interest

Compound Name: 1,8-Dinitropyrene

Cat. No.: B049389

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This document provides essential safety, handling, and disposal protocols for **1,8-Dinitropyrene**, a nitrated polycyclic aromatic hydrocarbon (nitro-PAH). Due to its classification as a suspected carcinogen and its mutagenic properties, strict adherence to these procedures is critical to ensure personnel safety and environmental protection.

## Safety and Hazard Summary

**1,8-Dinitropyrene** is a potent mutagen and is suspected of causing cancer[1][2][3]. It is typically encountered as a solid and is insoluble in water[4]. When heated to decomposition, it can emit toxic nitrogen oxides (NOx)[4]. It is primarily found in emissions from combustion sources like diesel engines and has no significant commercial applications[1][3]. Due to its hazardous nature, it must be managed as a regulated hazardous waste.

Key Hazard Information:

Property	Description	Source(s)
CAS Number	42397-65-9	[5]
Molecular Formula	C <sub>16</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	[2]
Appearance	Solid	[4]
Primary Hazards	Suspected of causing cancer (GHS: H351)	[1]
Other Hazards	Genotoxic, Mutagenic, Emits toxic fumes upon decomposition	[2][3][4]
Solubility	Insoluble in water	[4]
Reactivity	May be sensitive to prolonged light exposure. Can react with strong oxidizing agents, ethanolic potassium hydroxide, and zinc powder with ethanol.	[4][6]

## Immediate Safety and Personal Protective Equipment (PPE)

Before handling **1,8-Dinitropyrene**, ensure all appropriate safety measures are in place.

- Engineering Controls: Handle this compound exclusively in a certified chemical fume hood, glove box, or other ventilated safety cabinet to minimize inhalation exposure. Use of a high-efficiency particulate arrestor (HEPA) filter in the exhaust is recommended[1].
- Personal Protective Equipment (PPE):
  - Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA-approved respirator should be worn[6]. For firefighting, a self-contained breathing apparatus (SCBA) is necessary[1].

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles[6].
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact[6].

## Spill Management Protocol

In the event of a spill, follow these steps immediately and methodically.

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation[1].
- Remove Ignition Sources: If the material is in a solvent or if flammable materials are nearby, remove all sources of ignition[4].
- Control Dust: Avoid any actions that create dust[1].
- Containment and Cleanup:
  - Gently dampen the spilled solid material with a suitable solvent like acetone to minimize dust generation[4].
  - Carefully sweep or shovel the dampened material into a suitable, sealable container clearly labeled as "Hazardous Waste: **1,8-Dinitropyrene**"[1][4].
  - Use absorbent paper dampened with the same solvent (e.g., acetone) to wipe the spill area and pick up any remaining residue[4].
  - Place all contaminated cleaning materials (absorbent paper, gloves, etc.) into the same hazardous waste container.
- Decontamination: Thoroughly clean the contaminated surface.
- Waste Disposal: Keep the waste container closed and store it in a designated hazardous waste accumulation area for disposal by a licensed professional service[1]. Do not allow the

product to enter drains[1].

## Waste Collection and Disposal Procedures

The primary and mandated disposal method for **1,8-Dinitropyrene** and associated contaminated materials is through a licensed hazardous waste disposal service, typically involving high-temperature incineration[7].

Step-by-Step Collection Protocol:

- **Waste Segregation:** Collect all waste materials containing **1,8-Dinitropyrene** separately from other waste streams. This includes pure compound, contaminated labware (pipette tips, etc.), and spill cleanup debris. Never mix incompatible wastes[8].
- **Container Selection:** Use only sturdy, leak-proof, and chemically compatible containers for waste collection[8][9]. Ensure containers are in good condition.
- **Labeling:** Label the waste container clearly and accurately before adding waste. The label must include "Hazardous Waste," the full chemical name "**1,8-Dinitropyrene**," and the appropriate hazard warnings (e.g., "Carcinogen")[9].
- **Filling and Sealing:**
  - Do not fill waste containers beyond 90% of their capacity to prevent spills and allow for expansion[9].
  - Keep the container closed at all times except when adding waste[8][9].
  - Ensure the exterior of the container remains clean and free of contamination[1][9].
- **Storage:** Store the sealed waste container in a designated, secure secondary containment area, segregated from incompatible materials, until it is collected by your institution's Environmental Health and Safety (EHS) department or a licensed waste contractor.

## Decontamination of Labware

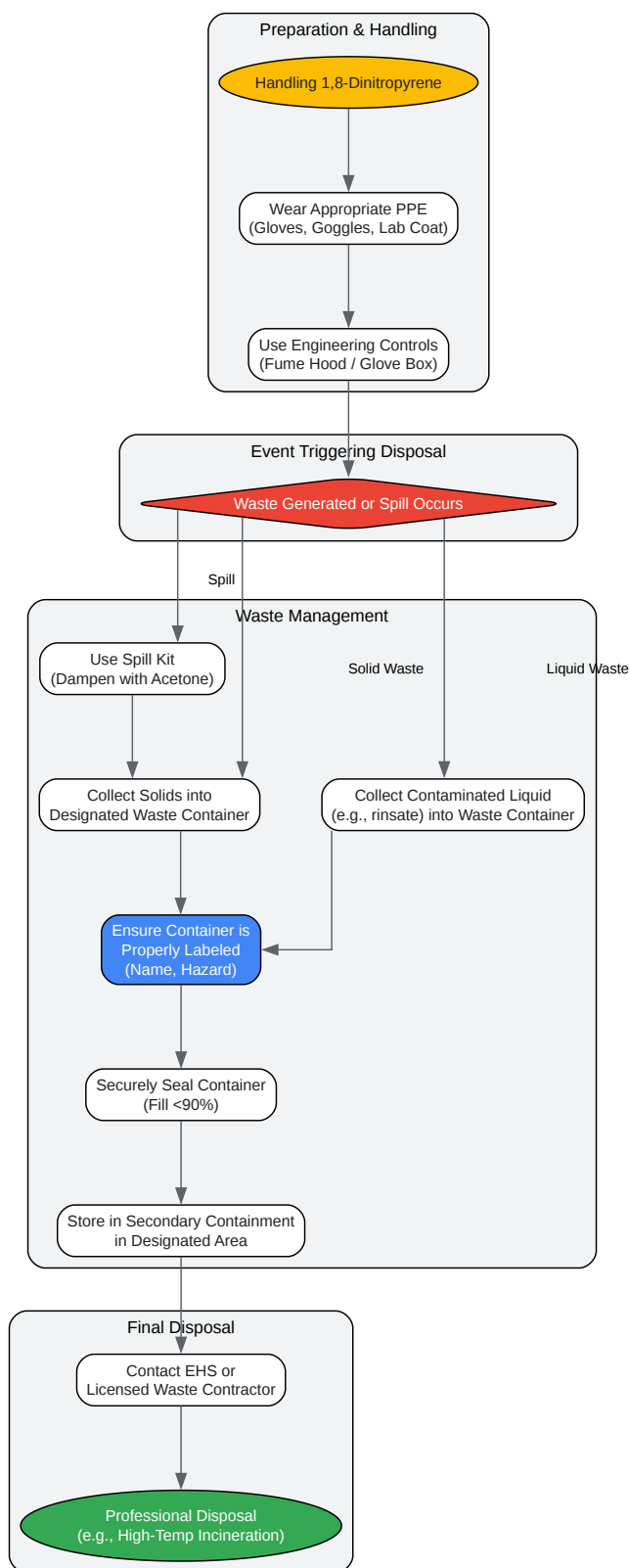
For non-disposable items like glassware contaminated with **1,8-Dinitropyrene**, a multi-step decontamination process is required.

- Initial Rinse: The first rinse of any contaminated container or labware must be collected and disposed of as hazardous waste[8]. For highly toxic chemicals like **1,8-Dinitropyrene**, it is best practice to collect the first three rinses as hazardous waste[8]. Use a suitable solvent in which the compound is soluble.
- Chemical Destruction/Decontamination: While the literature mentions decontamination via solvent extraction, chemical destruction, or specialized incinerators for glassware, specific validated protocols for **1,8-dinitropyrene** are not readily available[1]. Therefore, the most reliable method is thorough rinsing with collection of the rinsate as hazardous waste.

## Potential Degradation Pathways (For Informational Purposes)

Research has identified pathways for the degradation of **1,8-Dinitropyrene**, though these are not standard laboratory disposal procedures. The primary approved disposal method remains professional incineration.

- Photodegradation: **1,8-Dinitropyrene** is known to degrade when exposed to light with wavelengths greater than 310 nm[1][10]. Studies have shown its half-life to be approximately 0.7 days when dissolved in DMSO and 5.7 days when coated on silica and exposed to light[10]. This process involves a nitro-nitrite rearrangement and can form products such as 1-nitropyren-8-ol and pyrenediones[10].
- Bioremediation: While bioremediation is a known strategy for PAHs and nitroaromatic compounds, specific protocols for the microbial degradation of **1,8-Dinitropyrene** in a laboratory setting are not established[11][12].



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Caption: Workflow for the safe handling and disposal of **1,8-Dinitropyrene** waste.

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